

Safe Disposal of Catapol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Catapol

Cat. No.: B15685556

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For researchers and scientists in the dynamic field of drug development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **Catapol**, a naturally occurring iridoid glycoside utilized in various research applications. Adherence to these procedures is critical for personal safety and environmental protection.

Immediate Safety and Handling

Catapol is classified as an irritant, capable of causing skin, eye, and respiratory irritation.[1][2][3] Therefore, appropriate personal protective equipment (PPE) should be worn at all times when handling this compound.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[4]
- Hand Protection: Handle with chemical-impermeable gloves that have been inspected prior to use.[4]

- Protective Clothing: A lab coat or other suitable protective clothing is required.[1][4]
- Respiratory Protection: If working with the solid form of **Catapol** or in an area with inadequate ventilation, use a full-face respirator to avoid dust formation.[4]

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4]
Avoid creating dust and prevent contact with skin and eyes.[4]

Catapol Properties and Hazards

A summary of **Catapol**'s key chemical and physical properties, along with its hazard classifications, is provided below.

Property	Value	Reference
Molecular Formula	C15H22O10	[1][5]
Molar Mass	362.33 g.mol ⁻¹	[6]
Appearance	Light brown powder	[7]
Solubility	Easily soluble in water, methanol, and ethanol.	[1]
Hazard Class	Irritant	[1][3]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2][3][6]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]

Step-by-Step Disposal Procedure

All materials contaminated with **Catapol** must be treated as hazardous waste.[8] Do not dispose of **Catapol** down the drain or in regular trash.[8]

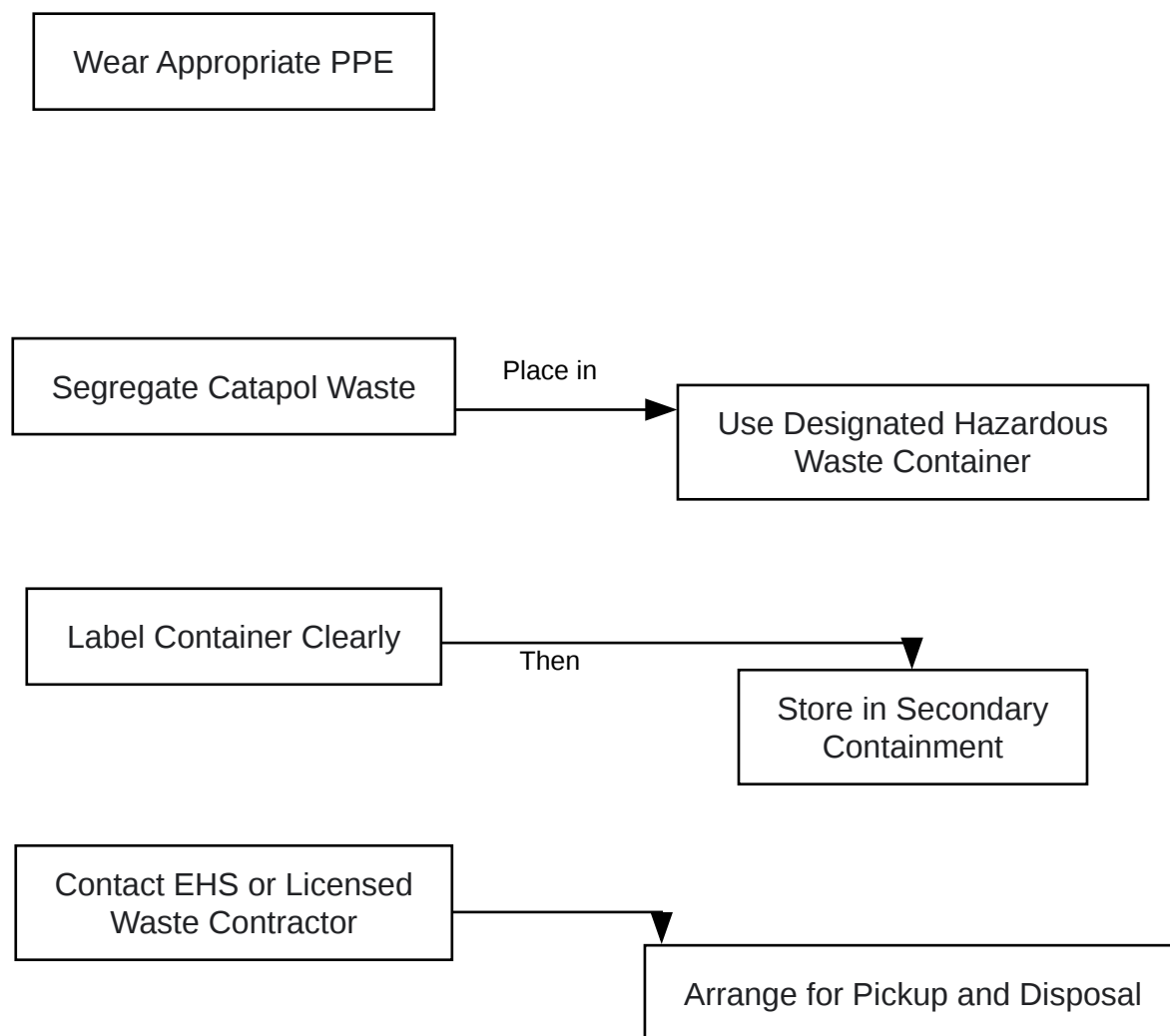
- Waste Segregation and Collection:

- Collect all **Catapol** waste, including unused product, solutions, and contaminated materials (e.g., gloves, weigh boats, paper towels), in a designated and compatible hazardous waste container.[8][9][10] The container must be leak-proof and have a secure, sealable lid.[8]
- Labeling:
 - Clearly label the hazardous waste container with "Hazardous Waste," "**Catapol**," and the approximate concentration and quantity.[8] Include the date of accumulation.[8]
- Storage:
 - Store the sealed hazardous waste container in a designated, cool, dry, and well-ventilated secondary containment area.[8][10] This area should be away from incompatible materials, such as strong oxidizers.[8][11]
- Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and final disposal.[8] Always follow your local, regional, and national regulations for hazardous waste disposal.[8]

In the event of a spill, avoid generating dust.[8] Moisten the spilled material with a suitable solvent before carefully collecting it into the hazardous waste container.[8] The spill area should then be thoroughly decontaminated.[8]

Catapol Disposal Workflow

The following diagram illustrates the procedural flow for the proper disposal of **Catapol**.



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- To cite this document: BenchChem. [Safe Disposal of Catapol: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15685556/docs#safe-disposal-of-catapol-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15685556/docs#safe-disposal-of-catapol-a-guide-for-laboratory-professionals)

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